

Application Notes and Protocols for Unc119 Immunofluorescence Staining

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Compound of Interest

Compound Name: CK-119

Cat. No.: B1669122

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Note to the user: The search for "CK-119" did not yield a specific reagent or antibody. However, based on the context of immunological research, it is highly probable that the intended target is Unc119 (Uncoordinated 119 protein), a crucial signaling adaptor protein in lymphocytes. These application notes and protocols are based on the immunofluorescence staining of Unc119.

Introduction

Unc119, also known as HRG4, is a signaling adaptor protein vital for the activation of T-cells.[1][2] It plays a critical role in the trafficking of lymphocyte-specific protein tyrosine kinase (Lck) to the plasma membrane, a necessary step for T-cell receptor (TCR) signaling.[1][2][3] The Unc119-regulated pathway is essential for the formation of the immunological synapse and subsequent T-cell activation.[1] Immunofluorescence is a powerful technique to visualize the subcellular localization and expression levels of Unc119, providing insights into its function in cellular processes.[4] This document provides a detailed protocol for the immunofluorescence staining of Unc119 in cultured cells.

Data Presentation

The following table summarizes typical starting concentrations and conditions for immunofluorescence staining of Unc119. It is crucial to note that optimal conditions may vary depending on the specific antibody, cell type, and experimental setup. Researchers should perform a titration experiment to determine the optimal primary antibody concentration.[5]

Parameter	Recommendation	Notes
Primary Antibody		
Host Species	Rabbit, Mouse, or Goat	Choose a primary antibody raised in a species different from the species of your sample if using indirect detection on tissue sections to avoid cross-reactivity.
Dilution Range	1:50 - 1:500 (e.g., 0.5–5.0 µg/ml)	The optimal dilution should be determined by titration to achieve a high signal-to-noise ratio. [5] [6]
Incubation Time	1 hour at room temperature or overnight at 4°C	Overnight incubation at 4°C is often recommended to maximize signal intensity. [5] [6] [7]
Secondary Antibody		
Host Species	Anti-Rabbit, Anti-Mouse, or Anti-Goat	The secondary antibody must recognize the host species of the primary antibody.
Fluorophore Conjugate	Alexa Fluor 488, 594, 647, or similar	Select a fluorophore compatible with the available fluorescence microscope and filter sets.
Dilution Range	1:500 - 1:2000	The optimal dilution will depend on the specific antibody and should be determined experimentally.
Incubation Time	1 hour at room temperature	Protect from light to prevent photobleaching of the fluorophore. [8]
Controls		

Negative Control	No primary antibody	Incubate a sample with only the secondary antibody to check for non-specific binding. [8]
Positive Control	Cell line known to express Unc119 (e.g., Jurkat)	Use a cell line with known expression of the target protein to validate the staining protocol. [2]

Experimental Protocols

This protocol describes the immunofluorescence staining of Unc119 in adherent cultured cells.

Materials

- Phosphate-Buffered Saline (PBS)
- Fixation Solution (e.g., 4% Paraformaldehyde in PBS)
- Permeabilization Buffer (e.g., 0.1-0.25% Triton X-100 in PBS)[\[9\]](#)
- Blocking Buffer (e.g., 1-5% BSA or 10% normal goat serum in PBS with 0.1% Tween 20)[\[9\]](#)
- Primary Antibody against Unc119
- Fluorophore-conjugated Secondary Antibody
- Nuclear Counterstain (e.g., DAPI or Hoechst)
- Antifade Mounting Medium
- Glass coverslips and microscope slides

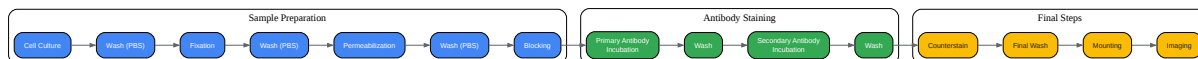
Procedure

- Cell Culture: Grow cells on sterile glass coverslips in a petri dish or multi-well plate to 50-70% confluency.[\[8\]](#)

- Washing: Gently wash the cells three times with PBS for 5 minutes each.
- Fixation: Fix the cells with 4% paraformaldehyde in PBS for 10-15 minutes at room temperature.
- Washing: Wash the cells three times with PBS for 5 minutes each.
- Permeabilization: If the target protein is intracellular, permeabilize the cells with 0.1-0.25% Triton X-100 in PBS for 10 minutes.[\[9\]](#)
- Washing: Wash the cells three times with PBS for 5 minutes each.
- Blocking: Block non-specific antibody binding by incubating the cells in Blocking Buffer for 30-60 minutes at room temperature.[\[9\]](#)
- Primary Antibody Incubation: Dilute the primary anti-Unc119 antibody in Blocking Buffer to its optimal concentration. Incubate the cells with the diluted primary antibody for 1 hour at room temperature or overnight at 4°C in a humidified chamber.[\[6\]](#)[\[7\]](#)
- Washing: Wash the cells three times with PBS containing 0.1% Tween 20 for 5 minutes each.
- Secondary Antibody Incubation: Dilute the fluorophore-conjugated secondary antibody in Blocking Buffer. Incubate the cells with the diluted secondary antibody for 1 hour at room temperature, protected from light.
- Washing: Wash the cells three times with PBS containing 0.1% Tween 20 for 5 minutes each, protected from light.
- Counterstaining: Incubate the cells with a nuclear counterstain like DAPI or Hoechst for 5-10 minutes.
- Washing: Wash the cells a final two times with PBS.
- Mounting: Mount the coverslips onto microscope slides using an antifade mounting medium.[\[10\]](#)

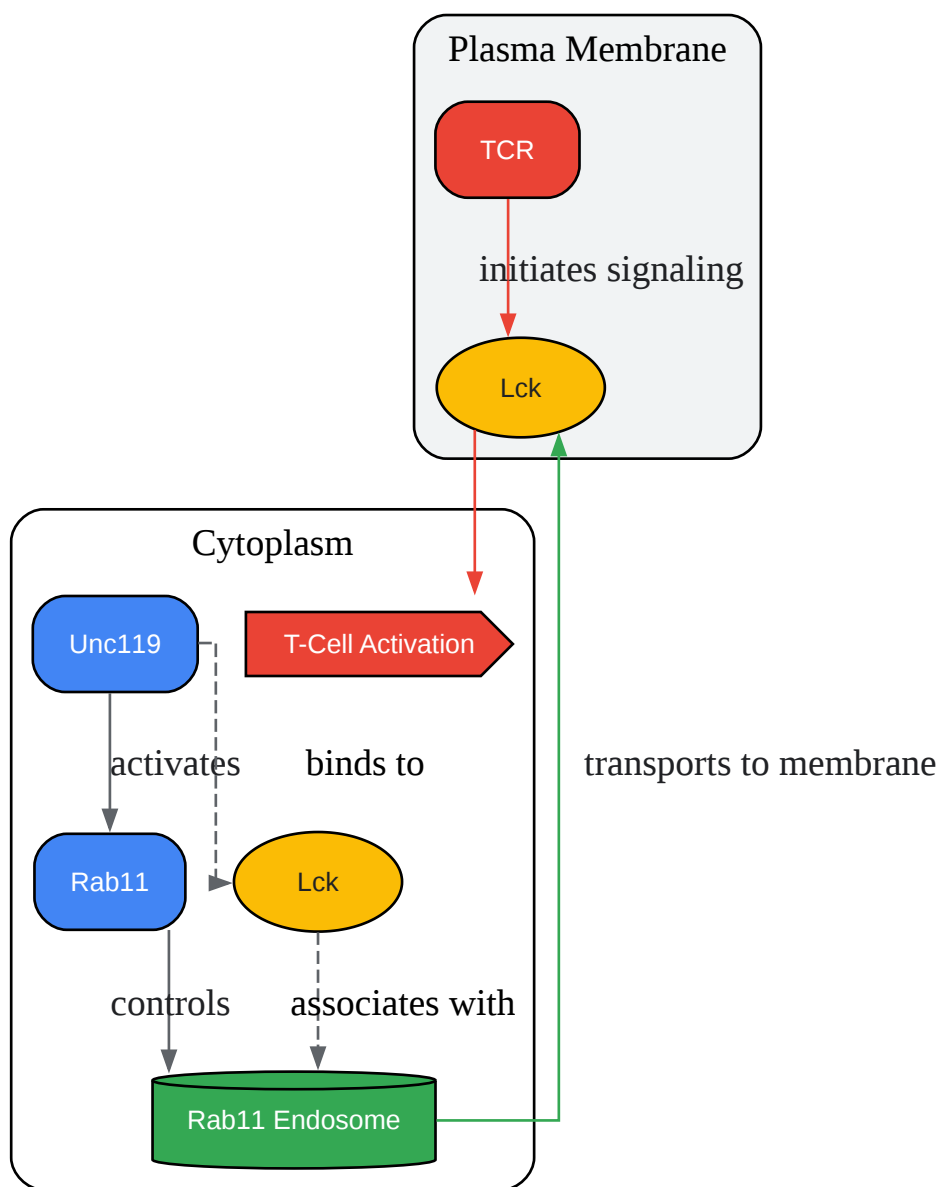
- Imaging: Visualize the staining using a fluorescence or confocal microscope with the appropriate filter sets for the chosen fluorophores.

Visualizations



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Caption: Workflow for immunofluorescence staining.



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Caption: Unc119 in T-cell receptor signaling.

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